

Application Notes and Protocols for Acid Yellow 127 in Histological Staining

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Compound of Interest

Compound Name: Acid yellow 127

Cat. No.: B1592793

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Introduction

Acid Yellow 127 is a water-soluble, anionic azo dye that presents as a colorful, greenish-yellow powder.^{[1][2]} While its primary applications are in the textile and leather industries for dyeing wool, silk, and polyamide fabrics, its properties suggest potential utility as a counterstain in histological applications.^{[1][2][3][4][5]} Acid dyes, in general, are utilized in histology to stain basic tissue components such as the cytoplasm, muscle, and connective tissue, providing a contrasting color to nuclear stains like hematoxylin.^{[6][7]} The mechanism relies on the electrostatic attraction between the negatively charged dye molecules and the positively charged proteins within these tissue structures.^{[6][7]}

These application notes provide a detailed, generalized protocol for the use of **Acid Yellow 127** as a counterstain in a standard histological workflow. It is important to note that specific optimization of staining times and concentrations will be necessary depending on the tissue type and desired staining intensity.

Properties of Acid Yellow 127

Property	Description	Source
C.I. Name	Acid Yellow 127	[1][2]
C.I. Number	18888	[1][2]
CAS Number	73384-78-8	[1][2]
Molecular Formula	C ₂₆ H ₂₀ Cl ₂ N ₉ NaO ₄ S	[1][2]
Molecular Weight	803.63 g/mol	[1][2]
Appearance	Yellow powder	[1][2]
Solubility	Soluble in water	[1][2]
Primary Applications	Dyeing of wool, silk, polyamide fibers, and leather.	[1][2][3][4][5]

Experimental Protocol: Acid Yellow 127 as a Histological Counterstain

This protocol outlines the use of **Acid Yellow 127** as a counterstain following nuclear staining with hematoxylin.

Materials:

- **Acid Yellow 127** (powder)
- Distilled water
- Glacial acetic acid
- Harris' Hematoxylin (or other suitable hematoxylin solution)
- 1% Acid Alcohol (1% HCl in 70% ethanol)
- Scott's Tap Water Substitute (optional)
- Graded ethanol series (70%, 95%, 100%)

- Xylene (or a xylene substitute)
- Permanent mounting medium
- Paraffin-embedded tissue sections on slides

Reagent Preparation:

- **Acid Yellow 127** Staining Solution (0.5% w/v):
 - Dissolve 0.5 g of **Acid Yellow 127** powder in 100 mL of distilled water.
 - Add 0.5 mL of glacial acetic acid to enhance staining.
 - Mix well until fully dissolved. The solution should be a clear, greenish-yellow.[\[1\]](#)[\[2\]](#)
 - Filter the solution before use to remove any particulate matter.

Staining Procedure:

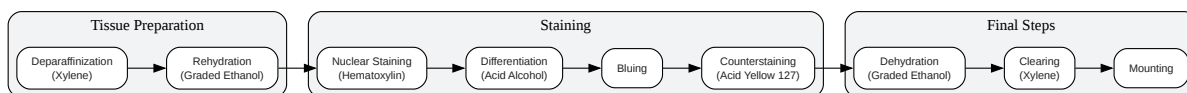
- Deparaffinization and Rehydration:
 - Immerse slides in xylene (or substitute) for 2 changes of 5 minutes each.
 - Transfer to 100% ethanol for 2 changes of 3 minutes each.
 - Transfer to 95% ethanol for 2 changes of 3 minutes each.
 - Transfer to 70% ethanol for 3 minutes.
 - Rinse in running tap water.
- Nuclear Staining:
 - Stain in Harris' Hematoxylin for 5-15 minutes.
 - Wash in running tap water for 1-5 minutes.
 - Differentiate in 1% Acid Alcohol with a few quick dips until the cytoplasm is pale pink.

- Wash in running tap water.
- Blue the sections in Scott's Tap Water Substitute for 1-2 minutes or in running tap water for 5-10 minutes.
- Wash in running tap water.
- Counterstaining with **Acid Yellow 127**:
 - Immerse slides in the 0.5% **Acid Yellow 127** staining solution for 1-3 minutes. Note: Staining time should be optimized based on tissue type and desired intensity.
 - Briefly wash in distilled water to remove excess stain.
- Dehydration, Clearing, and Mounting:
 - Dehydrate through graded alcohols: 95% ethanol (2 changes of 1 minute each), followed by 100% ethanol (2 changes of 2 minutes each).
 - Clear in xylene (or substitute) for 2 changes of 5 minutes each.
 - Mount with a permanent mounting medium.

Expected Results:

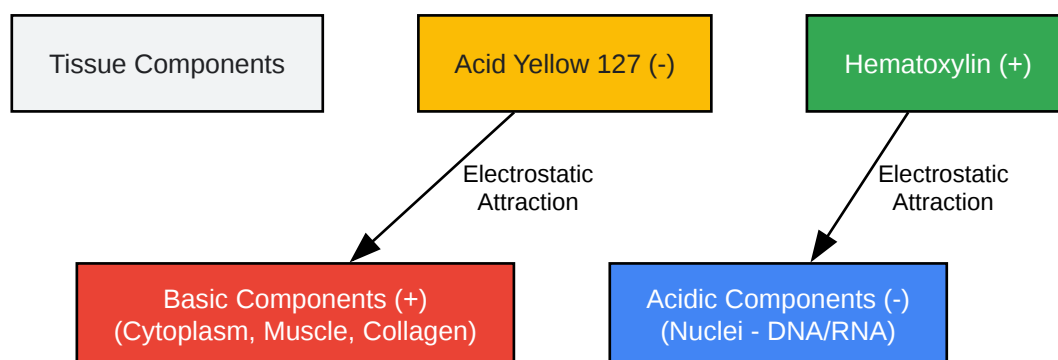
- Nuclei: Blue/Purple
- Cytoplasm, muscle, connective tissue: Shades of yellow

Visualizations



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Caption: General experimental workflow for histological staining using **Acid Yellow 127** as a counterstain.



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Caption: Logical relationship of electrostatic interactions in histological staining.

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